

handling and storage of 4-Bromopyridine-3-boronic acid

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Compound of Interest

Compound Name: 4-Bromopyridine-3-boronic acid

Cat. No.: B582264

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An In-depth Technical Guide on the Handling and Storage of **4-Bromopyridine-3-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromopyridine-3-boronic acid is a valuable building block in organic synthesis, particularly in cross-coupling reactions such as the Suzuki-Miyaura coupling to form carbon-carbon bonds. [1] Its utility in the synthesis of complex molecules makes it a key reagent for the development of novel pharmaceutical compounds and other functional materials.[1][2] Proper handling and storage of this compound are critical to ensure its stability, reactivity, and the safety of laboratory personnel. This guide provides a comprehensive overview of the best practices for the handling and storage of **4-Bromopyridine-3-boronic acid**.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **4-Bromopyridine-3-boronic acid** is fundamental for its safe handling.

Property	Value	Reference
CAS Number	1256355-39-1	[3][4]
Molecular Formula	C ₅ H ₅ BBrNO ₂	[3]
Molecular Weight	201.82 g/mol	[3]
IUPAC Name	(4-bromopyridin-3-yl)boronic acid	[3]
Purity	Typically ≥95%	[2][3]
Appearance	Solid / Lyophilized powder	[5]

Safety and Hazard Information

4-Bromopyridine-3-boronic acid and related boronic acids are hazardous materials that require careful handling to avoid adverse health effects. The following table summarizes the key hazard information.

Hazard Category	Description	GHS Pictogram	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.[6][7]	GHS07[3]	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340[6]
Skin Corrosion/Irritation	Causes skin irritation. [6][7][8]	GHS07[3]	P264, P280, P302+P352, P332+P313, P362[6][8][9]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[6][7][8]	GHS07[3]	P280, P305+P351+P338, P337+P313[6][10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[6][7][8]	GHS07[3]	P261, P271, P304+P340, P312, P403+P233[6][9]

Handling Protocols

Adherence to strict handling protocols is essential to minimize exposure and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Bromopyridine-3-boronic acid**.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[11]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.[12] Gloves must be inspected before use and changed frequently, especially if contaminated.[11]
- Body Protection: A lab coat that covers the entire body should be worn.[11]

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if there is a risk of inhaling dust.[\[7\]](#)[\[10\]](#)

Engineering Controls

- Ventilation: All handling of **4-Bromopyridine-3-boronic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)[\[13\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[10\]](#)

General Handling Practices

- Avoid all personal contact, including inhalation of dust.[\[9\]](#)[\[14\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[13\]](#)[\[14\]](#)
- Wash hands thoroughly after handling the compound.[\[10\]](#)[\[14\]](#)
- Keep containers securely sealed when not in use.[\[9\]](#)[\[14\]](#)
- Avoid dust formation.[\[7\]](#)
- Use only non-sparking tools and take precautionary measures against static discharge.

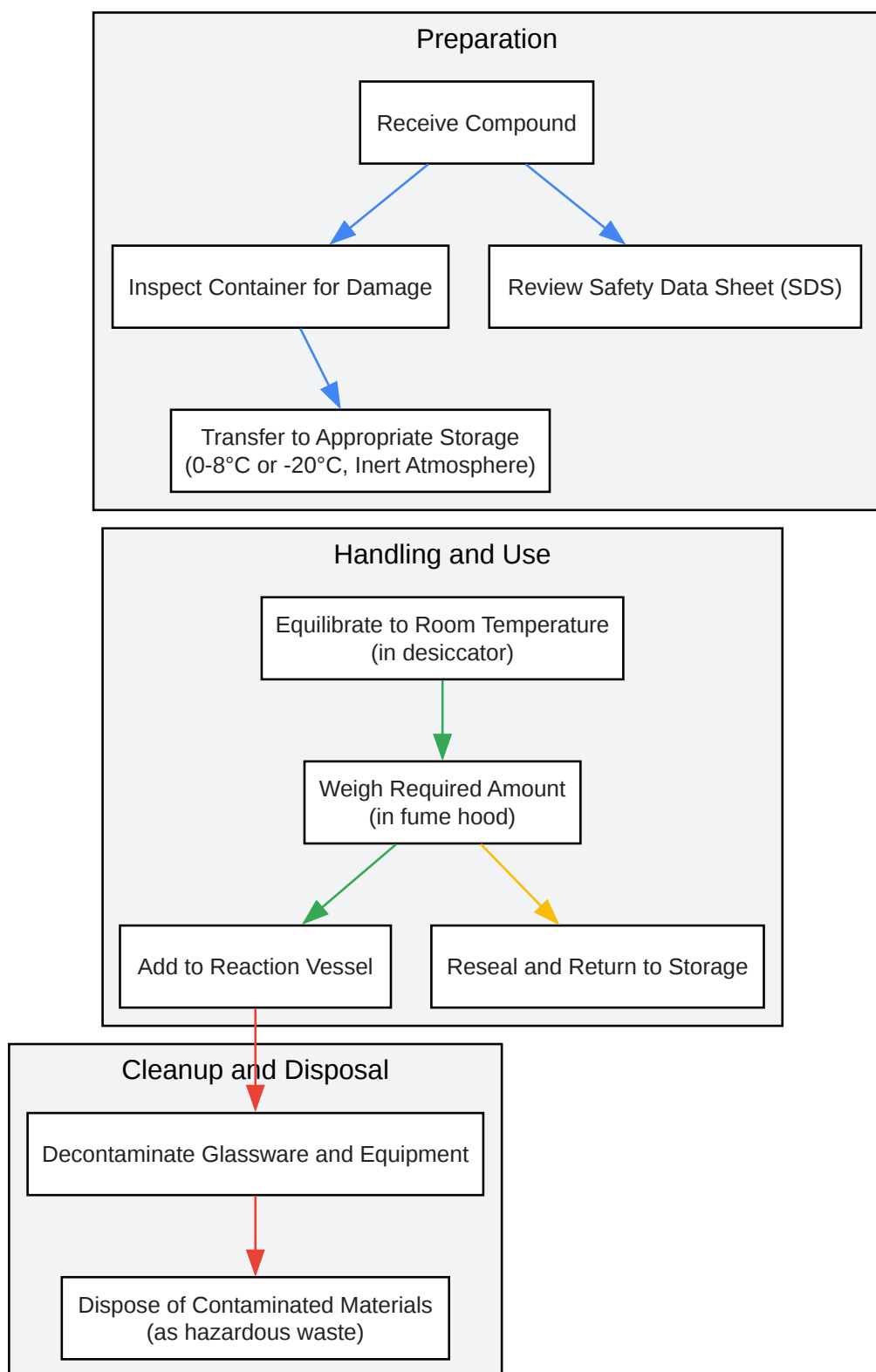
Storage Recommendations

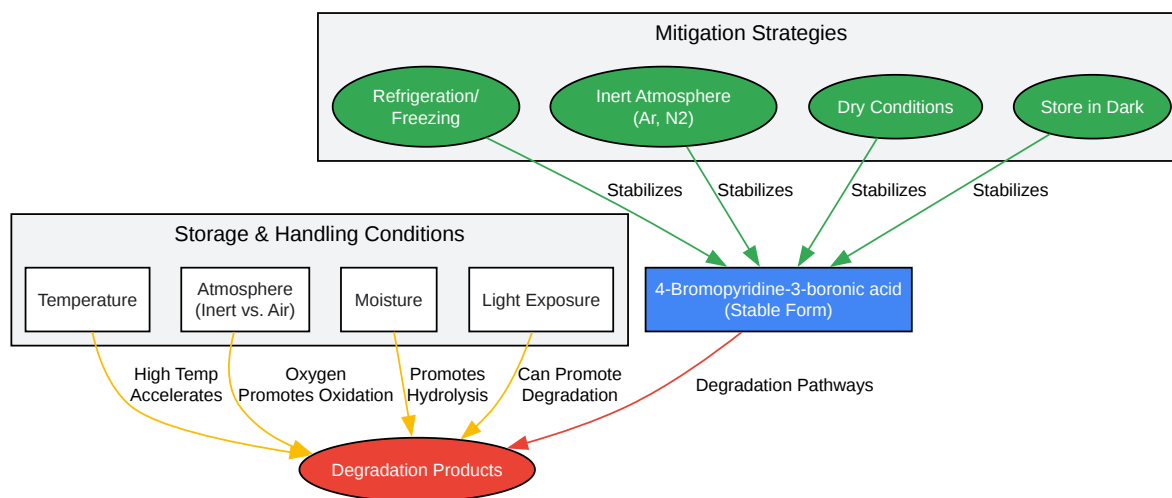
Proper storage is crucial for maintaining the stability and shelf-life of **4-Bromopyridine-3-boronic acid**. Boronic acids are known to be sensitive to air and moisture, which can lead to degradation.

Storage Condition	Recommendation	Rationale
Temperature	Store at 0-8 °C for short-term storage.[3] For long-term storage, temperatures of -20°C to -80°C are recommended.[5]	Low temperatures slow down potential degradation pathways.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).[7][9]	Prevents oxidation and hydrolysis.
Container	Keep in a tightly closed, suitable container.[9][10]	Protects from atmospheric moisture and contamination.
Location	Store in a dry, well-ventilated place.[7][10]	Minimizes exposure to moisture and ensures safety.
Incompatibilities	Store away from strong oxidizing agents and strong bases.[7]	Prevents potentially hazardous reactions.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **4-Bromopyridine-3-boronic acid** in a laboratory setting, from receiving to disposal.





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